

A Technical Guide to Cadmium Nitrate: Tetrahydrate vs. Anhydrous Forms

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Compound of Interest		
Compound Name:	Cadmium nitrate	
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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive comparison of **cadmium nitrate** tetrahydrate and its anhydrous counterpart. This document is intended to be a valuable resource for researchers, scientists, and professionals in drug development, offering detailed information on the physicochemical properties, synthesis, and applications of these two forms. Particular emphasis is placed on providing clear, comparative data and outlining relevant experimental protocols.

Physicochemical Properties: A Comparative Overview

Cadmium nitrate can exist in two common forms: the tetrahydrate $[Cd(NO_3)_2\cdot 4H_2O]$ and the anhydrous form $[Cd(NO_3)_2]$. The presence of water of crystallization in the tetrahydrate form significantly influences its physical and chemical properties compared to the anhydrous salt. Both forms are colorless crystalline solids and are deliquescent, readily absorbing moisture from the atmosphere to form an aqueous solution.[1]

Quantitative Data Summary

The key physicochemical properties of **cadmium nitrate** tetrahydrate and anhydrous **cadmium nitrate** are summarized in the table below for easy comparison.



Property	Cadmium Nitrate Tetrahydrate	Anhydrous Cadmium Nitrate
Chemical Formula	Cd(NO ₃) ₂ ·4H ₂ O	Cd(NO ₃) ₂
Molecular Weight	308.47 g/mol [2]	236.42 g/mol [3]
Appearance	White, crystalline solid[4]	White crystals or amorphous powder[5]
Density	2.45 g/cm ³ [3]	3.6 g/cm ³ [3]
Melting Point	59.5 °C[3]	360 °C[3]
Boiling Point	132 °C (decomposes)[3]	Decomposes
Water Solubility	109.7 g/100 mL (0 °C), 126.6 g/100 mL (18 °C), 139.8 g/100 mL (30 °C), 320.9 g/100 mL (59.5 °C)[4]	Very soluble[5]
Solubility in Other Solvents	Soluble in acids, ammonia, alcohols, ether, and acetone. [4]	Soluble in alcohols.[5]

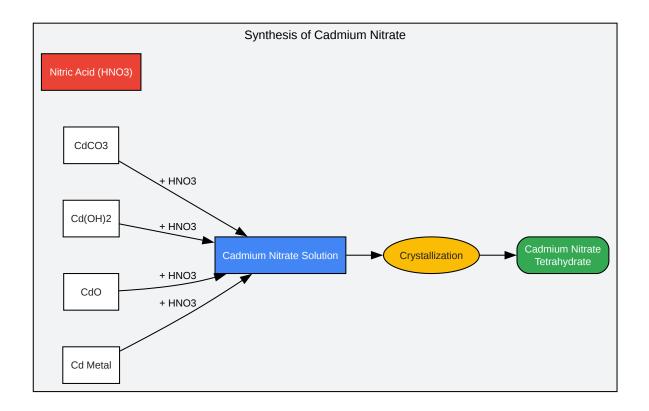
Hygroscopicity

Both forms of **cadmium nitrate** are hygroscopic, meaning they readily absorb moisture from the air.[1] The tetrahydrate is particularly deliquescent.[1] The anhydrous form, due to its lack of water of crystallization, has a strong affinity for water and will readily hydrate in the presence of moisture. This property necessitates storage in a dry, well-sealed environment to prevent unwanted hydration and clumping. While direct comparative studies on the rate of moisture absorption are not readily available in the literature, it is understood that the anhydrous form will absorb water until it reaches the stable tetrahydrate state under ambient conditions.

Synthesis and Interconversion

The synthesis of **cadmium nitrate** typically involves the reaction of cadmium metal, oxide, hydroxide, or carbonate with nitric acid, followed by crystallization.[1] The resulting product is usually the tetrahydrate form.



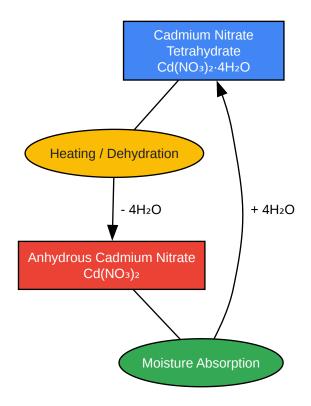


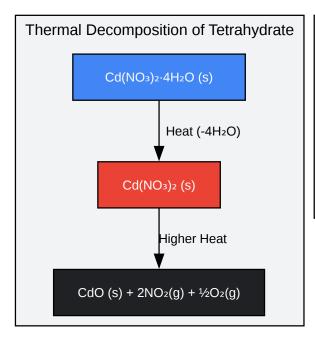
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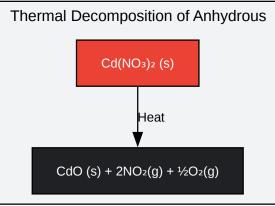
Synthesis pathway for cadmium nitrate tetrahydrate.

The anhydrous form can be prepared from the tetrahydrate by careful dehydration.

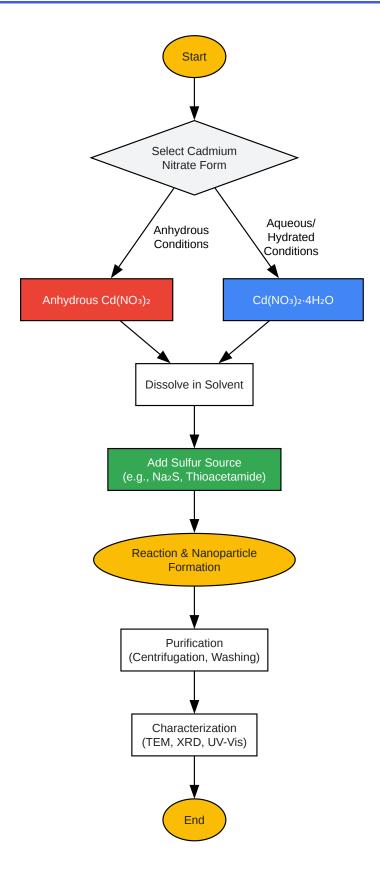












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